

In-Depth Analysis of the Molecular Weight of 1-Bromo-3,7-dimethyloctane

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Compound of Interest

Compound Name: **1-Bromo-3,7-dimethyloctane**

Cat. No.: **B123281**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight of **1-Bromo-3,7-dimethyloctane**, a halogenated alkane. The determination of an accurate molecular weight is a fundamental parameter in chemical synthesis, characterization, and various applications within drug development and scientific research.

Summary of Molecular Weight Data

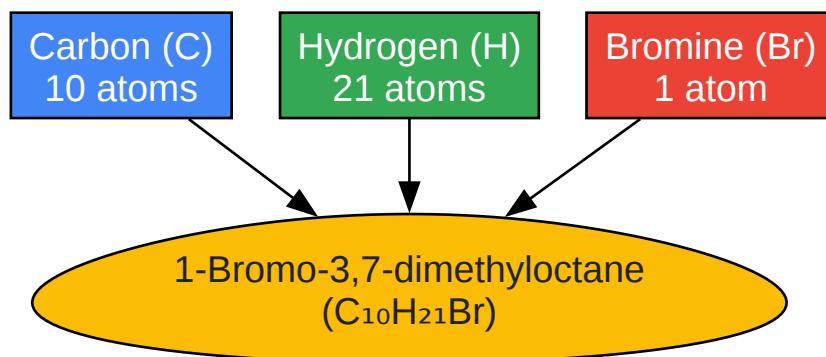
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. For **1-Bromo-3,7-dimethyloctane**, with the molecular formula $C_{10}H_{21}Br$, the calculation is based on the atomic weights of carbon, hydrogen, and bromine.

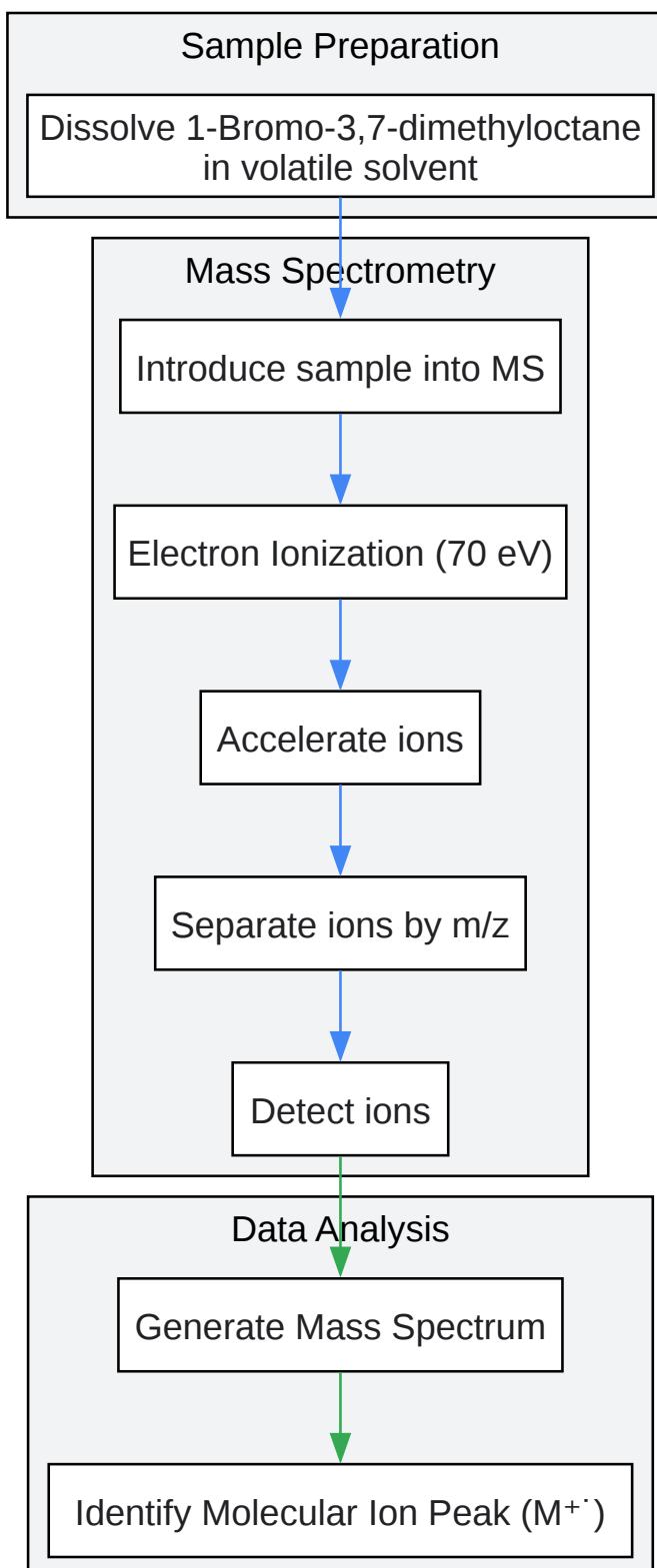
Component	Chemical Formula	Quantity	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	21	1.008 ^{[1][2][3][4] [5]}	21.168
Bromine	Br	1	79.904 ^{[6][7][8][9] [10]}	79.904
Total	$C_{10}H_{21}Br$			221.182

The experimentally determined and commonly cited molecular weight for **1-Bromo-3,7-dimethyloctane** is approximately 221.18 g/mol [11][12][13].

Logical Relationship of Constituent Elements

The following diagram illustrates the elemental composition that constitutes the **1-Bromo-3,7-dimethyloctane** molecule.



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